

An In-Depth Technical Guide to the Safe Handling of 3-Ethylpentanenitrile

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Compound of Interest

Compound Name: **3-Ethylpentanenitrile**

Cat. No.: **B8800664**

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This guide provides a comprehensive overview of the essential safety protocols and handling precautions for **3-Ethylpentanenitrile** (CAS No. 5631-83-4). Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety data with field-proven insights to ensure the safe and effective use of this aliphatic nitrile in a laboratory setting. The core principle of this guide is to build a self-validating system of safety through a deep understanding of the compound's chemical nature and potential hazards.

Compound Identification and Properties

3-Ethylpentanenitrile is an aliphatic nitrile, a class of organic compounds characterized by a $\text{C}\equiv\text{N}$ functional group. While specific experimental data for this compound is limited, its structure allows for the extrapolation of properties and hazards based on well-studied analogous short-chain aliphatic nitriles.

Table 1: Physicochemical Properties of **3-Ethylpentanenitrile**

| Property | Value/Information | Source |
|-------------------|--|---|
| CAS Number | 5631-83-4 | [1] [2] [3] |
| Molecular Formula | C ₇ H ₁₃ N | [4] |
| Molecular Weight | 111.19 g/mol | [4] |
| Synonyms | 1-cyano-2-ethylbutane | [4] |
| Appearance | Assumed to be a liquid at room temperature, based on analogous compounds. | N/A |
| Solubility | Expected to have limited solubility in water and be soluble in organic solvents. | N/A |

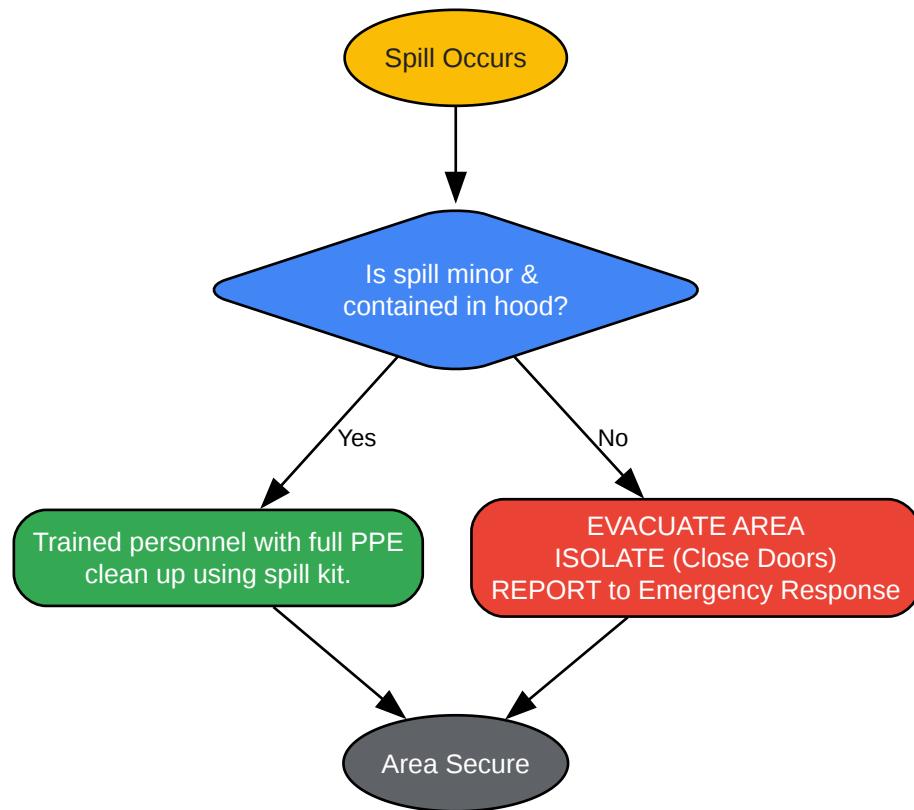
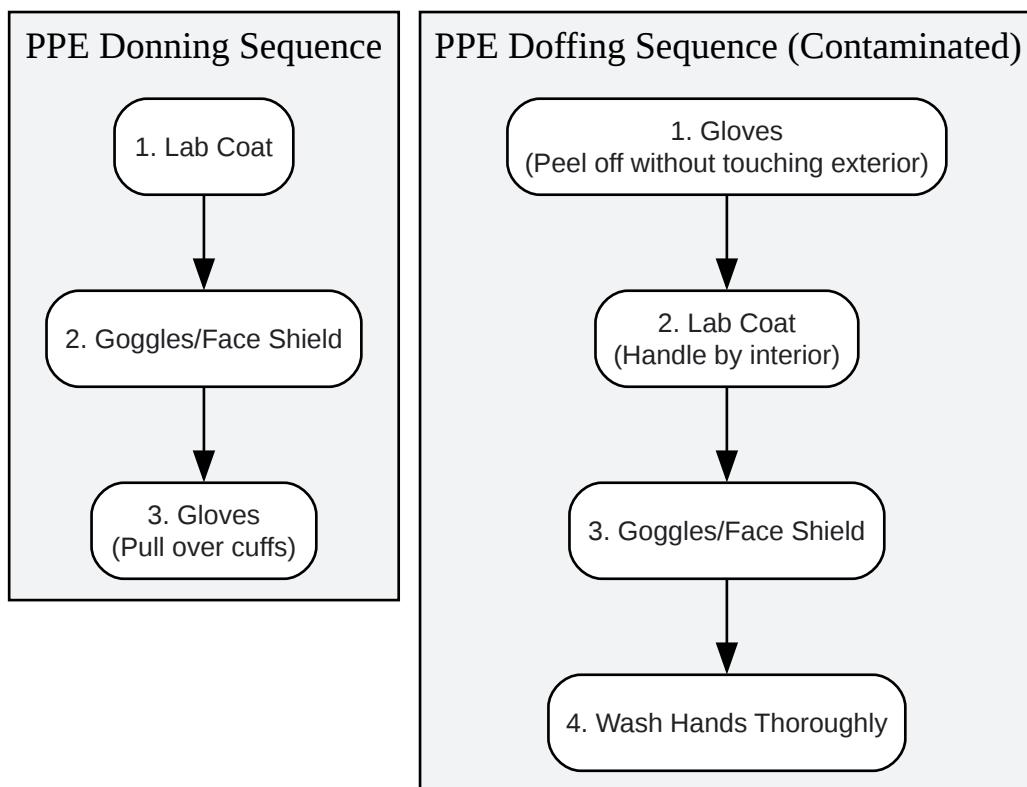
Core Hazard Analysis: The Aliphatic Nitrile Toxic-Mechanistic Profile

The primary toxicological concern with **3-Ethylpentanenitrile**, as with other aliphatic nitriles, is its potential to be metabolized in the body to release cyanide.[\[5\]](#)[\[6\]](#) This process is the foundational causality behind the specific handling precautions detailed in this guide.

2.1. Mechanism of Toxicity

Aliphatic nitriles are readily absorbed through inhalation, ingestion, and skin contact.[\[5\]](#) The systemic toxicity is primarily mediated by cytochrome P450 enzymes in the liver, which catalyze the oxidation of the carbon atom alpha to the cyano group.[\[5\]](#)[\[7\]](#) This metabolic action forms an unstable cyanohydrin intermediate, which then decomposes to release hydrogen cyanide (HCN).[\[5\]](#)[\[7\]](#)

Cyanide is a potent cellular asphyxiant that inhibits cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, thereby disrupting cellular respiration.[\[5\]](#) This interruption prevents cells from using oxygen, leading to cytotoxic hypoxia, particularly affecting the central nervous system and cardiovascular system.[\[5\]](#)[\[8\]](#)



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